

A Technical Guide to the Physical Properties of 2-Cyclohexen-1-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyclohexen-1-one

Cat. No.: B156087

[Get Quote](#)

This technical guide provides an in-depth overview of the key physical properties of **2-Cyclohexen-1-one**, a cyclic enone of significant interest in organic synthesis and material science. The information presented herein is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Physical Properties

2-Cyclohexen-1-one is a colorless to pale yellow liquid at room temperature.^{[1][2]} Its primary physical characteristics, boiling point and density, are critical parameters for its handling, purification, and application in various chemical processes.

The boiling point and density of **2-Cyclohexen-1-one** have been well-documented in the scientific literature. The following table summarizes these key physical constants.

Physical Property	Value	Conditions
Boiling Point	168 - 173 °C	at 760 mmHg
Density	0.993 g/mL	at 25 °C
	0.988 - 0.998 g/mL	at 20 °C

Note: The range in boiling point reflects minor variations reported across different literature sources.^{[2][3][4]}

Experimental Protocols

The determination of the physical properties of a liquid compound like **2-Cyclohexen-1-one** follows established laboratory procedures. The general methodologies for determining boiling point and density are outlined below.

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A standard method for this determination is through distillation.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Heating mantle
- Boiling chips

Procedure:

- A sample of **2-Cyclohexen-1-one** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- The liquid is heated gently. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- The boiling point is recorded as the temperature at which the vapor is in equilibrium with the liquid, observed as a stable temperature reading on the thermometer while the liquid is actively distilling and condensing into the receiving flask.

- The atmospheric pressure is recorded at the time of the experiment, as boiling point is pressure-dependent. The observed boiling point can be corrected to the standard pressure of 760 mmHg if necessary.

Density is the mass per unit volume of a substance. A pycnometer, a flask with a specific, accurately known volume, is commonly used for precise density measurements of liquids.

Apparatus:

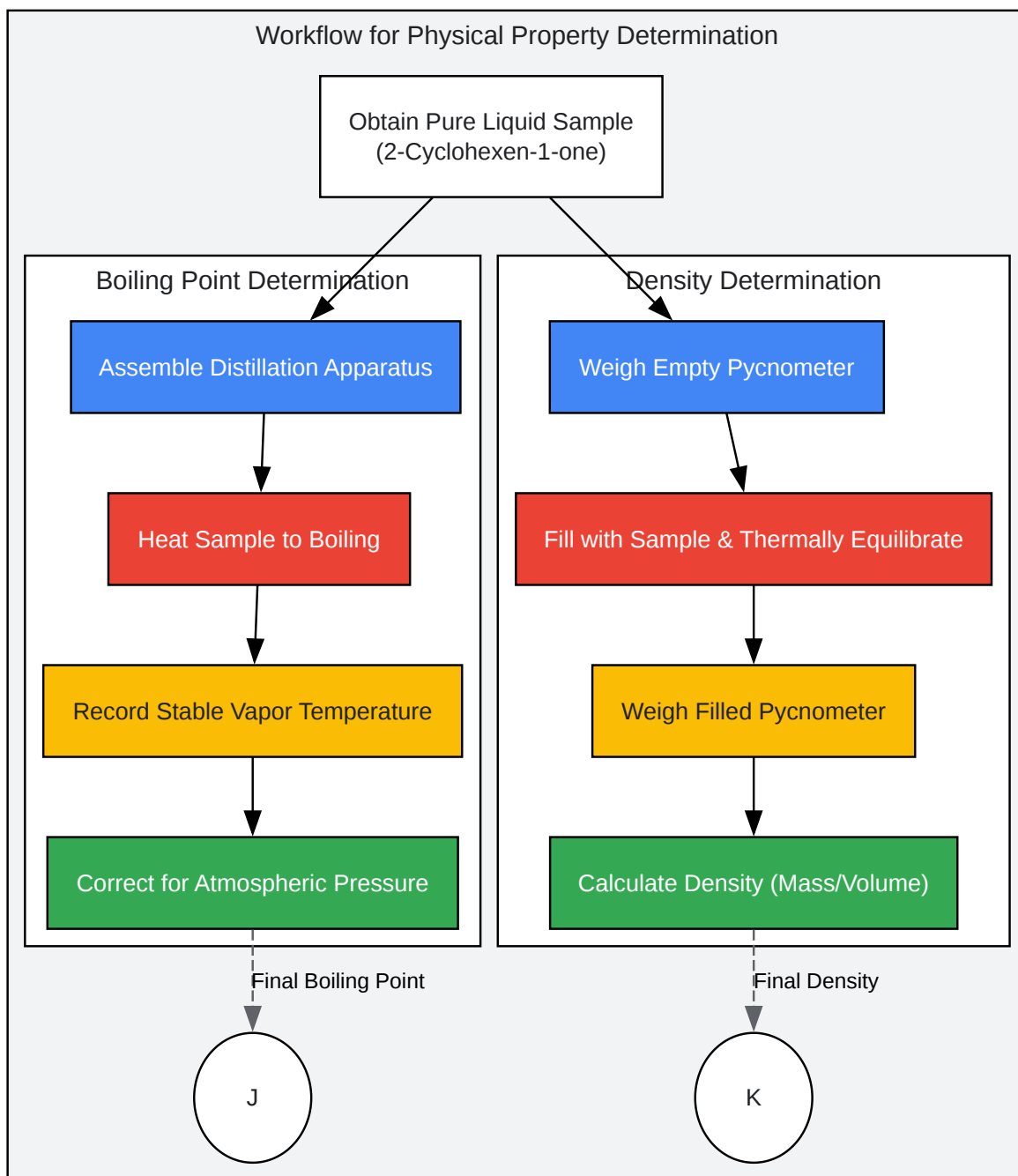
- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with the sample of **2-Cyclohexen-1-one**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a constant temperature water bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.^{[2][5]} The volume of the liquid will adjust to the temperature.
- The pycnometer is removed from the bath, carefully dried on the outside, and weighed again.
- The mass of the **2-Cyclohexen-1-one** sample is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Workflow Visualization

The logical flow for the experimental determination of the physical properties of a liquid chemical sample is depicted below.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the boiling point and density of **2-Cyclohexen-1-one**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Cyclohexen-1-one | C₆H₈O | CID 13594 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Cyclohexen-1-one CAS#: 930-68-7 [m.chemicalbook.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. 2-cyclohexenone, 930-68-7 [thegoodscentscompany.com]
- 5. 2-环己烯-1-酮 ≥95% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2-Cyclohexen-1-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156087#physical-properties-of-2-cyclohexen-1-one-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com